

Personal protective equipment for handling Nur77 modulator 3

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Compound of Interest

Compound Name: Nur77 modulator 3

Cat. No.: B15135745

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Essential Safety and Handling Guide for Nur77 Modulator 3

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Nur77 modulator 3**. Given that this product has not been fully validated for medical applications and is intended for research use only, it should be handled as a compound with unknown toxicity.^[1] Adherence to these procedures is essential to ensure personnel safety and maintain a secure laboratory environment.

I. Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory tasks is necessary to ensure the appropriate level of personal protection.^[2] The following table summarizes the recommended PPE for handling **Nur77 modulator 3**.

Protection Type	Required PPE	Specifications and Use Cases
Body Protection	Flame-resistant lab coat	Must be worn at all times in the laboratory. For tasks with a high risk of splashes, consider a chemically resistant apron over the lab coat. [3]
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles	Safety glasses provide minimum protection. [2] Chemical splash goggles are required when handling solutions. [3] A face shield must be worn over safety glasses or goggles during procedures with a significant splash or spray potential. All eye and face protection must meet ANSI Z87.1 standards.
Hand Protection	Chemically resistant gloves (e.g., Nitrile)	Latex gloves should be avoided due to poor chemical resistance and potential for allergies. For handling chemicals of unknown toxicity, consider double-gloving or using a more robust glove material like a flexible laminate (e.g., Silver Shield) under a standard disposable glove. Gloves should be inspected for damage before each use and changed immediately if contaminated.
Foot Protection	Closed-toe shoes	Sandals and other open-toed footwear are strictly prohibited in the laboratory.

Respiratory Protection

NIOSH-approved respirator

A risk assessment should be conducted to determine if respiratory protection is necessary. If there is a risk of inhaling dust or aerosols, a properly fitted respirator is required.

II. Operational Plan: Step-by-Step Handling Procedures

A. Preparation and Weighing (Solid Compound)

- **Designated Area:** All handling of solid **Nur77 modulator 3** should be conducted in a designated area, such as a chemical fume hood or a ventilated balance enclosure, to minimize inhalation exposure.
- **Pre-Handling Check:** Before starting, ensure all necessary PPE is donned correctly. Have spill control materials readily available.
- **Weighing:** Use a tared weigh boat or paper. Handle the solid with a spatula. Avoid creating dust.
- **Post-Weighing:** Clean the spatula and weighing area thoroughly. Dispose of any contaminated materials as hazardous waste.

B. Solution Preparation

- **Solvent Selection:** Refer to the product's Certificate of Analysis for solubility information. The provided information indicates storage in a solvent at -80°C for 6 months or -20°C for 1 month.
- **Dissolving:** Add the solvent to the solid slowly in a chemical fume hood. Cap the container securely.
- **Mixing:** Use a vortex mixer or sonicator as needed to fully dissolve the compound.

- Labeling: Clearly label the solution with the compound name, concentration, solvent, date, and your initials.

C. Experimental Use

- Controlled Environment: All procedures involving **Nur77 modulator 3** should be performed within a chemical fume hood or other appropriate containment device.
- Spill Prevention: Use secondary containment (e.g., a tray) for transporting and working with solutions.
- Avoid Contamination: Do not touch your face, eyes, or any personal items while wearing gloves that have been in contact with the chemical. Wash hands thoroughly after handling, even if gloves were worn.

III. Disposal Plan

- Waste Segregation: All solid waste (e.g., contaminated gloves, weigh paper, pipette tips) and liquid waste containing **Nur77 modulator 3** must be disposed of as hazardous chemical waste.
- Waste Containers: Use clearly labeled, leak-proof containers for both solid and liquid waste.
- Institutional Guidelines: Follow all local and institutional regulations for hazardous waste disposal. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

IV. Chemical and Physical Properties

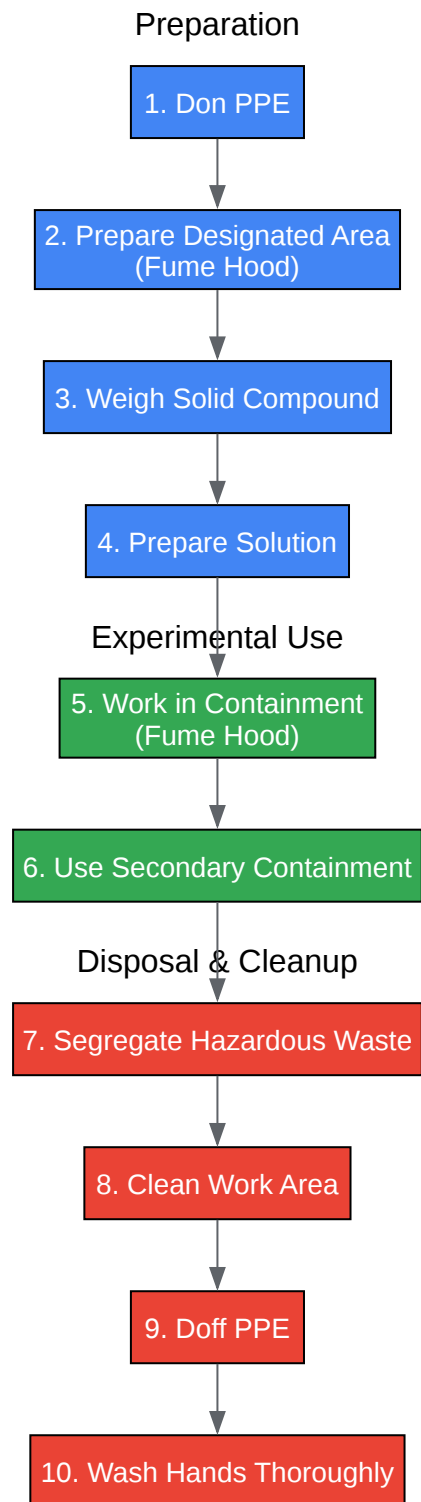
The following data for **Nur77 modulator 3** has been extracted from the Certificate of Analysis.

Property	Value
Chemical Name	Hydrazinecarbothioamide, 2-(1H-indol-3-ylmethylene)-N-(4-methylphenyl)-, (2E)-
Molecular Formula	C17H16N4S
Molecular Weight	308.40
Appearance	White to off-white (Solid)
Purity (HPLC)	99.01%
Storage (Powder)	-20°C for 3 years
Storage (In solvent)	-80°C for 6 months; -20°C for 1 month

Visual Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **Nur77 modulator 3**, from initial preparation to final disposal.

Safe Handling Workflow for Nur77 Modulator 3



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Caption: Workflow for handling **Nur77 modulator 3**.

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